

Proper Disposal of Lathodoratin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Lathodoratin

Cat. No.: B1674539

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **Lathodoratin**, a bioactive chemical compound. While **Lathodoratin** is shipped as a non-hazardous chemical, adherence to proper disposal protocols is essential.

Chemical and Physical Properties

A summary of the key quantitative data for **Lathodoratin** is presented below for easy reference.

Property	Value
CAS Number	76693-50-0
Molecular Formula	C ₁₁ H ₁₀ O ₄
Molecular Weight	206.19 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage	Short term (days to weeks) at 0-4°C, Long term (months to years) at -20°C

Disposal Procedures

As a non-hazardous solid compound, the disposal of **Lathodoratin** should follow standard laboratory procedures for chemical waste. Given its solubility in DMSO, special consideration should be given to solutions containing this solvent.

Experimental Protocols for Disposal

Disposal of Solid **Lathodoratin**:

- **Waste Collection:** Unused or waste solid **Lathodoratin** should be collected in a designated, clearly labeled waste container for non-hazardous solid chemical waste.
- **Container Labeling:** The waste container must be labeled with the chemical name ("**Lathodoratin**") and the appropriate hazard classification (non-hazardous).
- **Storage:** Store the sealed waste container in a designated waste accumulation area away from incompatible materials.
- **Final Disposal:** Dispose of the container through your institution's chemical waste management program.

Disposal of **Lathodoratin** in DMSO Solution:

Solutions of **Lathodoratin** in DMSO must be handled with care, as DMSO can facilitate the absorption of other chemicals through the skin.

- **Waste Collection:** Collect **Lathodoratin**-DMSO solutions in a designated, leak-proof, and clearly labeled container for hazardous liquid waste. While **Lathodoratin** itself is non-hazardous, the DMSO solvent requires specific handling.
- **Container Labeling:** The waste container must be labeled with the names of all constituents ("**Lathodoratin**," "Dimethyl Sulfoxide (DMSO)") and their approximate concentrations. It should be marked as hazardous waste due to the properties of DMSO.
- **Storage:** Store the sealed waste container in a designated hazardous waste accumulation area, segregated from incompatible materials, particularly strong oxidizing agents.

- Final Disposal: Arrange for the disposal of the hazardous liquid waste through your institution's certified chemical waste disposal service.

Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **Lathodoratin** in both solid and dissolved forms.

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